

Application Note: 2,4-Dimethylphenyl Isonicotinate as a Chemical Probe

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Compound of Interest

Compound Name: 2,4-Dimethylphenyl isonicotinate

Cat. No.: B310646

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Introduction & Mechanism of Action

2,4-Dimethylphenyl isonicotinate is an activated ester probe comprising an isonicotinic acid core coupled to a 2,4-dimethylphenol leaving group. Unlike highly reactive 2,4-dinitrophenyl (DNP) esters which label nucleophiles indiscriminately, the 2,4-dimethylphenyl moiety offers a "Goldilocks" reactivity profile—stable enough for handling but reactive enough for specific catalytic activation.

Core Applications

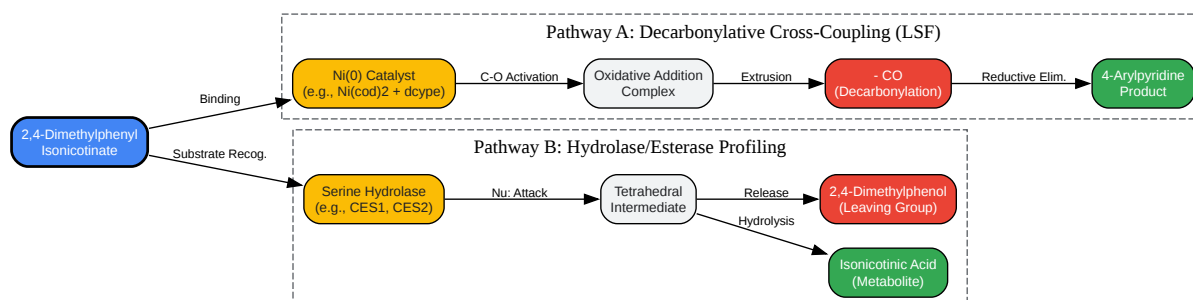
Application Domain	Mechanism	Utility
Late-Stage Functionalization (LSF)	Decarbonylative C–H/C–C Coupling: The ester bond undergoes oxidative addition with Ni(0) or Pd(0) catalysts, followed by decarbonylation to form a metal-pyridyl species.	Validating synthetic routes to modify pyridine-based drugs (e.g., Isoniazid analogs, Kinase inhibitors) without de novo synthesis.
Enzyme Profiling	Steric-Electronic Selection: The 2,4-dimethyl steric bulk probes the active site plasticity of serine hydrolases and carboxylesterases (CES).	Differentiating between promiscuous esterases and sterically demanding hydrolases in DMPK assays.

Chemical Structure & Properties[1][2][3][4]

- Systematic Name: 2,4-Dimethylphenyl pyridine-4-carboxylate
- Molecular Formula: $C_{14}H_{13}NO_2$
- Key Feature: The 2,4-dimethyl substitution prevents rapid non-enzymatic hydrolysis (unlike unsubstituted phenyl esters) while facilitating oxidative addition in metal catalysis.

Mechanistic Visualization

The following diagram illustrates the dual pathways for this probe: the Catalytic Pathway (Synthetic Chemistry) and the Hydrolytic Pathway (Chemical Biology).



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Caption: Dual-pathway mechanism showing Nickel-catalyzed decarbonylative coupling (top) and enzymatic hydrolysis profiling (bottom).

Protocol A: Decarbonylative Cross-Coupling Screening

Purpose: To use **2,4-Dimethylphenyl isonicotinate** as a model electrophile to test the efficiency of new ligands or catalysts for forming biaryl bonds. This is the primary method for synthesizing 4-arylpyridines in drug discovery.

Reagents & Equipment[4]

- Probe: **2,4-Dimethylphenyl isonicotinate** (1.0 equiv).
- Coupling Partner: Aryl boronic acid or Azole (1.5 equiv).
- Catalyst: Ni(cod)₂ (10 mol%) or Pd(OAc)₂.
- Ligand: dcype (1,2-bis(dicyclohexylphosphino)ethane) (20 mol%).
- Base: Na₂CO₃ or K₃PO₄ (2.0 equiv).

- Solvent: 1,4-Dioxane or Toluene (Anhydrous).
- Inert Atmosphere: Glovebox or Schlenk line (Argon).

Step-by-Step Methodology

- Reaction Assembly (Glovebox Recommended):
 - In a 4 mL screw-cap vial equipped with a magnetic stir bar, weigh out:
 - **2,4-Dimethylphenyl isonicotinate** (0.2 mmol).
 - Aryl boronic acid (0.3 mmol).
 - Base (Na_2CO_3 , 0.4 mmol).
 - Add the catalyst precursor $\text{Ni}(\text{cod})_2$ (0.02 mmol) and ligand dcype (0.04 mmol).
 - Note: Premixing catalyst and ligand in solvent for 10 mins can enhance reproducibility.
- Solvation:
 - Add anhydrous 1,4-Dioxane (1.0 mL) to the vial.
 - Cap tightly with a PTFE-lined septum cap.
- Incubation:
 - Transfer the vial to a heating block set to 140–150 °C.
 - Stir vigorously (800 rpm) for 12–24 hours.
 - Critical Control: The high temperature is required for the decarbonylation step (-CO extrusion).
- Work-up & Analysis:
 - Cool to room temperature.

- Filter the mixture through a short pad of Celite, eluting with Ethyl Acetate.
- Analyze by LC-MS or GC-MS.
- Readout: Look for the mass of the 4-arylpyridine product ($M_{\text{probe}} - [\text{Phenol}] - [\text{CO}] + [\text{Aryl}]$).

Self-Validating Check:

- Positive Control: Run a parallel reaction using phenyl isonicotinate (less sterically hindered). If the 2,4-dimethyl probe fails but the phenyl ester works, your catalyst is sensitive to steric bulk.
- Negative Control: Run without $\text{Ni}(\text{cod})_2$ to ensure no background thermal decomposition occurs.

Protocol B: Esterase Metabolic Stability Profiling

Purpose: To determine the metabolic half-life of the isonicotinyl ester scaffold and identify if specific carboxylesterases (CES) can tolerate the 2,4-dimethyl steric blockade.

Reagents

- Probe Stock: 10 mM **2,4-Dimethylphenyl isonicotinate** in DMSO.
- Biological Matrix: Pooled Human Liver Microsomes (HLM) or Recombinant CES1/CES2 enzymes.
- Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Stop Solution: Ice-cold Acetonitrile containing Internal Standard (e.g., Tolbutamide).

Step-by-Step Methodology

- Preparation:
 - Pre-warm phosphate buffer to 37 °C.
 - Thaw microsomes/enzymes on ice.

- Incubation:
 - Prepare a reaction mixture: 990 μ L Buffer + 5 μ L Microsomes (20 mg/mL stock $\rightarrow$ 0.1 mg/mL final).
 - Initiate reaction by adding 5 μ L of Probe Stock (Final conc: 50 μ M).
 - Note: No NADPH is needed if testing only hydrolytic stability. Add NADPH if testing P450 oxidative metabolism simultaneously.
- Sampling (Time-Course):
 - At t = 0, 5, 15, 30, 60 min, remove 50 μ L aliquots.
 - Immediately dispense into 200 μ L Stop Solution to quench esterase activity.
- Analysis:
 - Centrifuge samples (4000 rpm, 10 min, 4 $^{\circ}$ C) to pellet protein.
 - Analyze supernatant via LC-MS/MS.
 - Monitor: Depletion of Parent (Probe) and formation of Isonicotinic Acid and 2,4-Dimethylphenol.

Data Analysis & Interpretation

Calculate the Intrinsic Clearance (

) using the depletion slope (

).

Parameter	Formula	Interpretation
Half-life ()		Short (<10 min) indicates high esterase susceptibility despite steric bulk.
Clearance ()		High clearance suggests the 2,4-dimethyl group is insufficient to block CES attack.

References

- Decarbonylative Coupling Fundamentals
 - Amaike, K., Muto, K., Yamaguchi, J., & Itami, K. (2012). "Decarbonylative C–H Coupling of Azoles and Aryl Esters: Unprecedented Nickel Catalysis and Synthesis of Muscoride A". *Journal of the American Chemical Society*, 134(33), 13573–13576. [Link](#)
 - Context: Establishes phenyl esters as key electrophiles for forming biaryl bonds, a reaction for which the 2,4-dimethyl variant acts as an optimized substr
- Esterase Profiling & Probe Design
 - Hatfield, M. J., & Potter, P. M. (2011). "Carboxylesterase inhibitors: toxicity-limiting agents or potential therapeutics?". *Expert Opinion on Therapeutic Patents*, 21(8), 1159–1171. [Link](#)
 - Context: Provides the basis for using specific ester scaffolds to probe the active site dimensions of CES1 vs. CES2.
- Catalytic Mechanism
 - Muto, K., Yamaguchi, J., & Itami, K. (2015). "Decarbonylative C–H Arylation of Azoles with Aryl Esters". *Nature Communications*, 6, 7508. [Link](#)

- Context: Details the oxidative addition mechanism where the nature of the phenoxy leaving group (e.g., 2,4-dimethylphenyl)
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